

Application Note: Recommended Solvents and Protocols for Dissolving Psb-KD107

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Compound of Interest

Compound Name: Psb-KD107

Cat. No.: B10794380

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Psb-KD107 is a potent and selective non-lipid agonist for the G protein-coupled receptor GPR18, an orphan receptor that has garnered interest as a therapeutic target.^{[1][2][3]} With a molecular formula of $C_{20}H_{22}N_6O_2$ and a molecular weight of approximately 378.44 g/mol, **Psb-KD107** is supplied as a crystalline solid.^{[1][4]} Proper dissolution is a critical first step for any in vitro or in vivo experiment to ensure accurate, reproducible, and meaningful results. Like many small molecule inhibitors and agonists, **Psb-KD107** exhibits poor solubility in aqueous solutions, necessitating the use of organic solvents to prepare stock solutions. This document provides detailed protocols and recommendations for dissolving and handling **Psb-KD107**.

Recommended Solvents and Solubility Data

Psb-KD107 is soluble in organic solvents and sparingly soluble in aqueous buffers. The primary recommended solvents for creating high-concentration stock solutions are Dimethyl Sulfoxide (DMSO) and Dimethyl Formamide (DMF). For experiments in aqueous media, a serial dilution from a concentrated organic stock solution is the standard procedure.

Table 1: Quantitative Solubility of **Psb-KD107**

Solvent/Vehicle	Concentration	Approximate Molarity	Notes
DMSO	~2 mg/mL	~5.28 mM	Use high-purity, anhydrous grade.
DMF	~2 mg/mL	~5.28 mM	Purge with inert gas.
1:4 DMSO:PBS (pH 7.2)	~0.2 mg/mL	~0.53 mM	Prepared by diluting a DMSO stock.
DMSO	10 mM	10 mM	A readily achievable stock concentration.

Note: Molarity calculated using a molecular weight of 378.44 g/mol .

Experimental Protocols

Protocol 1: Preparation of a 10 mM High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution, which can be stored for long periods and used to make fresh working solutions.

Materials:

- **Psb-KD107** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing the Compound:** Carefully weigh the desired amount of solid **Psb-KD107** powder. For example, to make 1 mL of a 10 mM stock solution, weigh out 3.78 mg of **Psb-KD107**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the compound. To prepare a 10 mM solution with 3.78 mg of **Psb-KD107**, add 1 mL of DMSO.
- **Dissolution:**
 - Tightly cap the vial and vortex vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure no solid particles remain.
 - If the compound does not fully dissolve, briefly sonicate the solution in a water bath for 5-10 minutes or gently warm the solution to 37°C.
- **Storage:**
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term stability. The solid compound is stable for at least four years when stored at -20°C.

Protocol 2: Preparation of Aqueous Working Solutions from DMSO Stock

This protocol details the dilution of the concentrated DMSO stock into an aqueous buffer for immediate use in cellular or biochemical assays.

Materials:

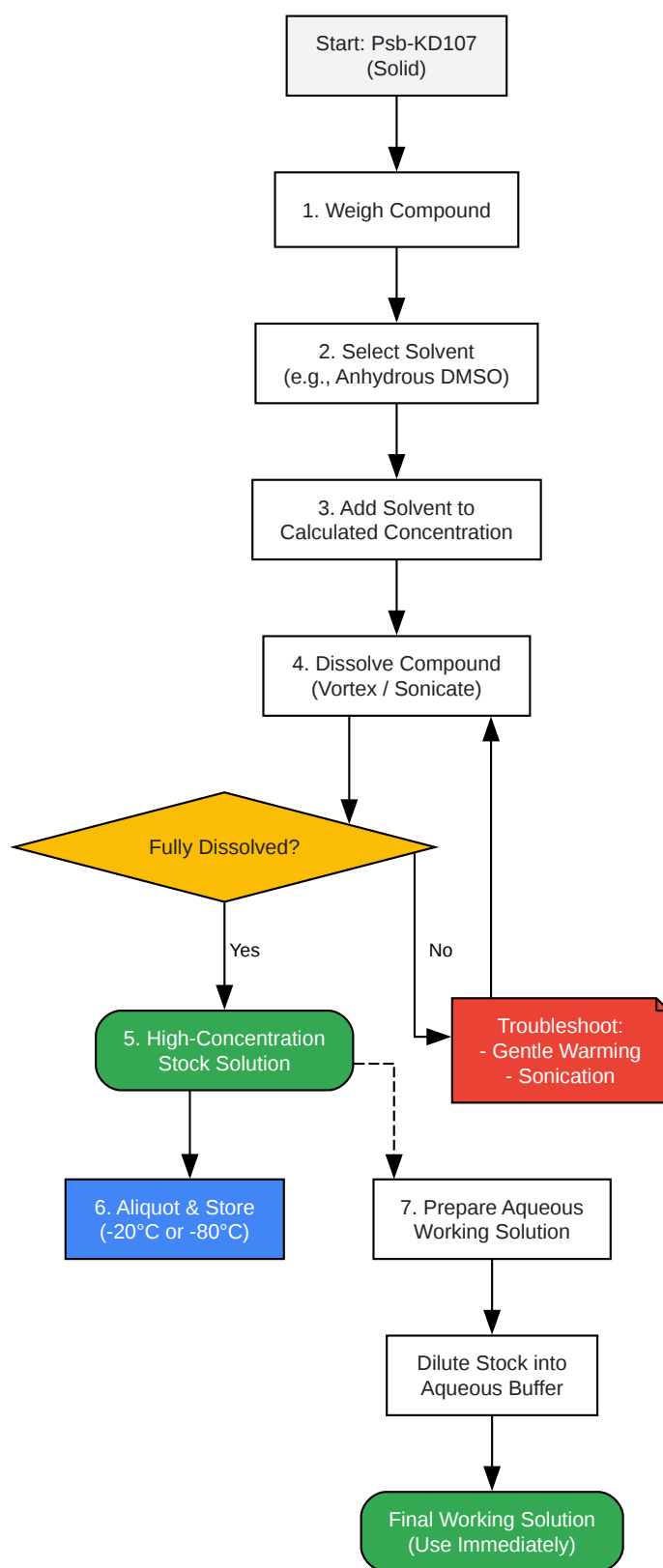
- 10 mM **Psb-KD107** stock solution in DMSO (from Protocol 1)
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), cell culture medium)
- Sterile dilution tubes

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **Psb-KD107** stock solution at room temperature.
- **Serial Dilution (Recommended):** To prevent precipitation, it is best to perform an intermediate dilution of the stock in DMSO before the final dilution into the aqueous buffer.
- **Final Dilution:** Add the required volume of the DMSO stock (or intermediate dilution) to the aqueous buffer. For example, to make 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of the aqueous buffer.
- **Mixing:** Immediately after adding the DMSO stock to the aqueous buffer, mix the solution thoroughly by gentle vortexing or by inverting the tube several times.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the assay is low (typically $\leq 0.5\%$) to avoid solvent-induced artifacts or toxicity. Always include a vehicle control (aqueous buffer with the same final DMSO concentration) in your experiments.
- **Stability:** Aqueous solutions of **Psb-KD107** are not recommended for storage for more than one day. Prepare fresh working solutions for each experiment.

Visualization of Experimental Workflow

The following diagram outlines the general workflow for preparing **Psb-KD107** solutions.



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Caption: Workflow for preparing **Psb-KD107** stock and working solutions.

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